

Application Notes and Protocols for Buturon on Winter Wheat

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Compound of Interest

Compound Name: Buturon

Cat. No.: B166553

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Disclaimer: **Buturon** is a methylurea herbicide first introduced in 1962 and is now considered obsolete.^[1] The following application notes and protocols are synthesized from historical data and general scientific principles for herbicide application in winter wheat, as current, detailed field application data for **Buturon** is limited. These instructions are intended for research and informational purposes only and do not constitute a recommendation for current agricultural use.

Introduction

Buturon is a selective, systemic herbicide belonging to the phenylurea family.^[1] Its primary use was for the control of grassy and broadleaf weeds in cereal crops, including winter wheat.^[1] The herbicide is absorbed by the roots and, to a lesser extent, by the leaves of the weeds.

Mode of Action: **Buturon** is classified under HRAC Group C2 (globally) or Group 5 (numeric), which are inhibitors of photosynthesis at photosystem II.^[1] It works by blocking the electron transport chain in chloroplasts, thereby inhibiting the plant's ability to produce energy through photosynthesis, leading to weed death.

Data Presentation

Due to the obsolete nature of **Buturon**, extensive quantitative data from recent field trials are unavailable. The following table represents a summary of extrapolated and historical application parameters for research purposes.

Parameter	Recommended Range/Value	Notes
Target Crop	Winter Wheat (<i>Triticum aestivum</i>)	
Target Weeds	Annual meadow grass, foxtails, spurge, and other grassy and broadleaf weeds.[1]	Efficacy against specific weed species may vary.
Application Timing	Post-emergence, from the 2-leaf stage until the early flag leaf stage of winter wheat.[2]	Application should occur when weeds are small and actively growing for optimal results.
Dosage Rate	1.0 - 2.5 kg a.i./ha	This is an estimated range. Actual rates would depend on weed spectrum, weed density, soil type, and climatic conditions.
Formulation	Wettable Powder (WP)	Buturon was commonly sold as a wettable powder.[1]
Water Volume	200 - 400 L/ha	Adequate water volume is necessary for uniform coverage.
Tank Mixing	Historically, tank mixing with other herbicides may have been practiced to broaden the weed control spectrum. Compatibility tests would be essential.	No specific tank mix partners for Buturon are documented in recent literature.

Experimental Protocols

The following are detailed methodologies for hypothetical key experiments to evaluate the efficacy and crop safety of **Buturon** on winter wheat.

Experiment 1: Efficacy of Buturon on Key Weed Species in Winter Wheat

Objective: To determine the effective dose of **Buturon** for controlling major grassy and broadleaf weeds in winter wheat.

Methodology:

- Site Selection: Choose a field with a known history of uniform infestation of target weeds (e.g., annual meadow grass, foxtails). The field should be representative of winter wheat growing regions.
- Experimental Design: A randomized complete block design (RCBD) with four replications.[3]
- Plot Size: Individual plots of 3m x 10m.
- Crop Establishment: Sow a common winter wheat variety at a standard seeding rate.[4]
- Treatments:
 - Untreated Control (weedy check)
 - Hand-weeded Control (weed-free check)
 - **Buturon** at 1.0 kg a.i./ha
 - **Buturon** at 1.5 kg a.i./ha
 - **Buturon** at 2.0 kg a.i./ha
 - **Buturon** at 2.5 kg a.i./ha
- Application: Apply herbicides post-emergence when the winter wheat is at the 3-4 leaf stage and weeds are at the 2-4 leaf stage.[2] Use a calibrated backpack sprayer delivering 300 L/ha of water.
- Data Collection:

- Weed density (counts per m²) at 14, 28, and 56 days after treatment (DAT).
- Weed biomass (dry weight in g/m²) at 56 DAT.
- Crop injury ratings (phytotoxicity) on a scale of 0-100% at 7, 14, and 28 DAT.
- Winter wheat grain yield at harvest.
- Statistical Analysis: Analyze data using Analysis of Variance (ANOVA) and a means separation test (e.g., Tukey's HSD) to determine significant differences between treatments.

Experiment 2: Crop Safety and Tolerance of Winter Wheat to Buturon

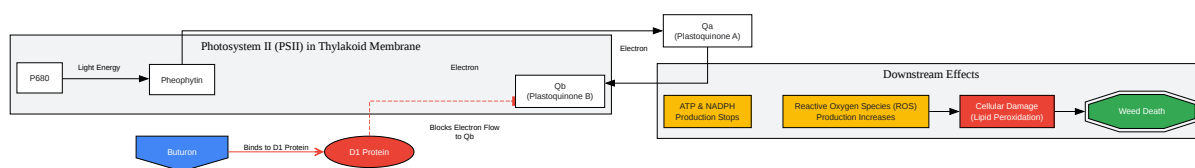
Objective: To assess the tolerance of different winter wheat varieties to post-emergence applications of **Buturon**.

Methodology:

- Site Selection: A weed-free field to isolate the effects of the herbicide on the crop.
- Experimental Design: A split-plot design with four replications. The main plots will be winter wheat varieties, and the sub-plots will be **Buturon** application rates.
- Plot Size: Sub-plots of 2m x 8m.
- Crop Establishment: Sow three different winter wheat varieties at their recommended seeding rates.
- Treatments:
 - Main Plots (Varieties): Variety A, Variety B, Variety C
 - Sub-Plots (**Buturon** Rates):
 - Untreated Control
 - **Buturon** at 2.0 kg a.i./ha (recommended rate)

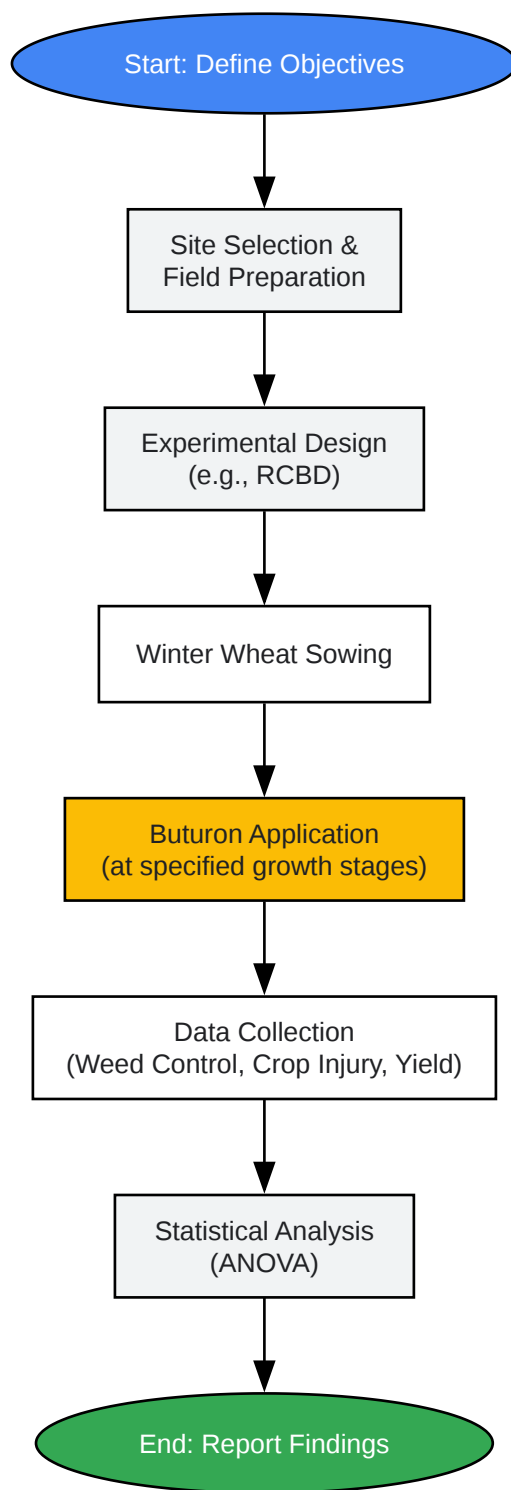
- **Buturon** at 4.0 kg a.i./ha (2x rate)
- Application: Apply **Buturon** at the 4-5 leaf stage of the wheat.
- Data Collection:
 - Crop injury ratings (stunting, chlorosis) at 7, 14, 28, and 42 DAT.
 - Plant height measurements at 56 DAT.
 - SPAD meter readings for chlorophyll content at 28 DAT.
 - Grain yield and yield components (e.g., heads per m², kernels per head, 1000-kernel weight) at harvest.
- Statistical Analysis: Analyze data using ANOVA appropriate for a split-plot design.

Mandatory Visualizations



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Caption: Mode of action of **Buturon** in inhibiting photosynthesis.



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Caption: General workflow for a field efficacy trial.

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